

In-Depth Technical Guide: Methyl 3-(1-aminoethyl)benzoate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-(1-aminoethyl)benzoate hydrochloride

Cat. No.: B566945

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a certified Safety Data Sheet (SDS) from a licensed supplier. The information herein is compiled from publicly available data and may not be exhaustive. Always consult the official SDS and follow appropriate laboratory safety protocols when handling any chemical substance.

Introduction

Methyl 3-(1-aminoethyl)benzoate hydrochloride is a chemical compound utilized as a key intermediate in the synthesis of various pharmaceutical agents. Its molecular structure, featuring both an amine and an ester functional group, makes it a versatile building block in medicinal chemistry. This guide provides a comprehensive overview of its safety profile, physicochemical properties, and general applications based on available technical data.

Safety and Hazard Information

The following tables summarize the key safety and hazard information for **Methyl 3-(1-aminoethyl)benzoate hydrochloride** and its (S)-enantiomer. It is crucial to handle this compound in a well-ventilated area using appropriate personal protective equipment (PPE).

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.
H315		Causes skin irritation.
H319		Causes serious eye irritation.
H335		May cause respiratory irritation.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312		IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352		IF ON SKIN: Wash with plenty of soap and water.
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330		Rinse mouth.

P405

Store locked up.

P501

Dispose of contents/container
to an approved waste disposal
plant.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

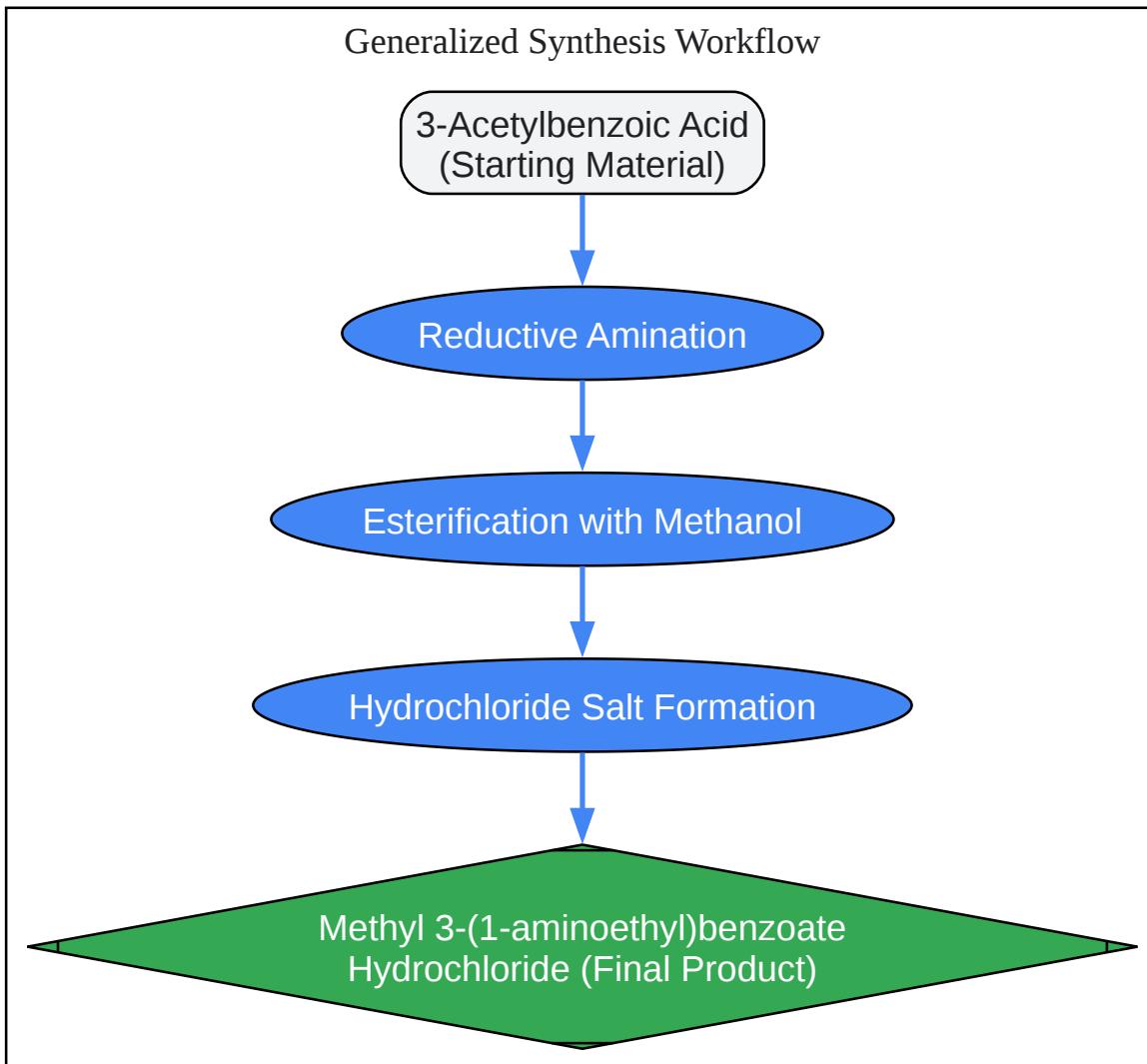
Physicochemical Properties

The physical and chemical properties of **Methyl 3-(1-aminoethyl)benzoate hydrochloride** are summarized in the table below.

Property	Value
CAS Number	1263378-68-2
Molecular Formula	C10H14CINO2
Molecular Weight	215.68 g/mol [1] [2]
Appearance	Not specified (likely a solid)
Purity	≥97% (typical)
Storage	Store at room temperature in a dry, sealed container. [1]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **Methyl 3-(1-aminoethyl)benzoate hydrochloride** are not readily available in the public domain. However, a general synthetic approach for related aminobenzoate esters can be inferred. The following represents a generalized, hypothetical workflow for its preparation and is not a validated protocol.



[Click to download full resolution via product page](#)

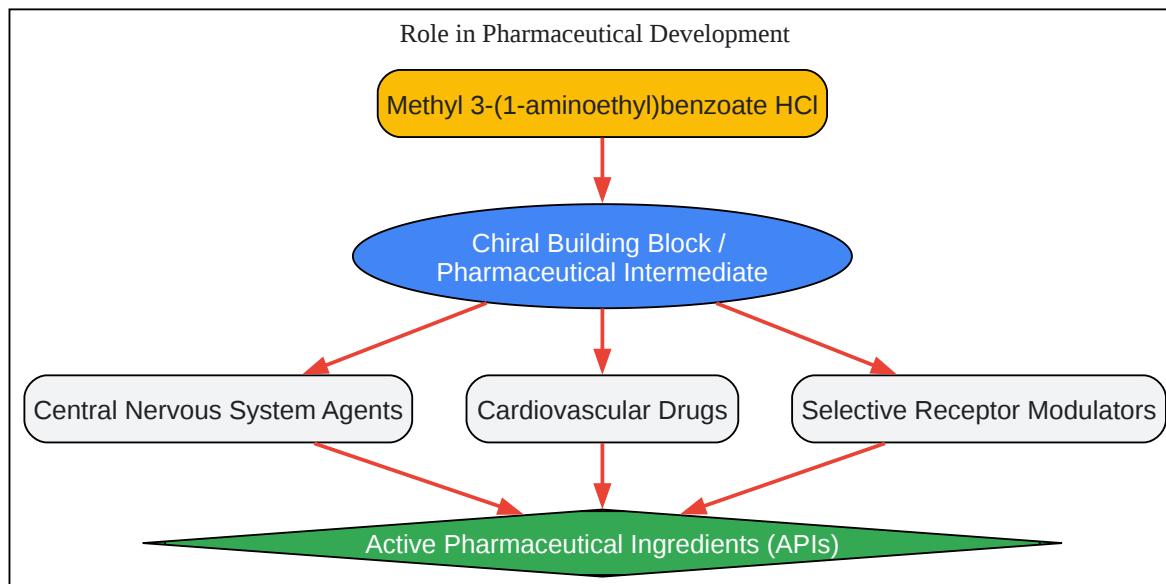
A generalized synthetic workflow for **Methyl 3-(1-aminoethyl)benzoate hydrochloride**.

Applications and Logical Relationships

Based on available information, **Methyl 3-(1-aminoethyl)benzoate hydrochloride** serves as a crucial building block in pharmaceutical research and development. Its primary utility lies in its incorporation into more complex molecules targeted for therapeutic use.

This compound, particularly its enantiomerically pure form, **(S)-Methyl 3-(1-aminoethyl)benzoate hydrochloride**, is valuable in asymmetric synthesis where specific stereochemistry is critical for biological activity.^[3] It is employed in the development of chiral

drugs, including agents targeting the central nervous system and cardiovascular therapeutics. [3][4] The amine and ester functionalities allow for diverse chemical transformations, enabling its use in creating libraries of compounds for drug discovery and optimization.[4]



[Click to download full resolution via product page](#)

Logical relationship of the compound as a pharmaceutical intermediate.

Signaling Pathways

There is currently no publicly available information detailing specific signaling pathways that are directly modulated by **Methyl 3-(1-aminoethyl)benzoate hydrochloride** itself. Its role is primarily that of a structural component in the synthesis of larger, biologically active molecules. The signaling pathways of interest would be those targeted by the final drug products synthesized using this intermediate.

Conclusion

Methyl 3-(1-aminoethyl)benzoate hydrochloride is a valuable chemical intermediate with a well-defined, albeit hazardous, safety profile. While detailed experimental protocols and biological activity data for the compound itself are scarce, its utility as a building block in the synthesis of pharmaceuticals, particularly chiral drugs, is established. Researchers and drug development professionals should handle this compound with the requisite safety precautions and can leverage its chemical functionalities for the creation of novel therapeutic agents. Further research into the biological effects of this molecule and its derivatives could unveil new applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. METHYL 3-AMINOBENZOATE synthesis - chemicalbook [chemicalbook.com]
- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 3. (S)-Methyl 3-(1-aminoethyl)benzoate hydrochloride [myskinrecipes.com]
- 4. Methyl 3-(1-Aminoethyl)benzoate Hydrochloride [myskinrecipes.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 3-(1-aminoethyl)benzoate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b566945#methyl-3-1-aminoethyl-benzoate-hydrochloride-safety-data-sheet>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com